

An In-depth Technical Guide to a Key Folate Metabolism Intermediate

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Compound of Interest

Compound Name: *Cyclobutyl(phenyl)methanamine*

Cat. No.: *B1601569*

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A Note on Chemical Identity: The inquiry specified CAS number 5244-84-8. This identifier corresponds to the compound **Cyclobutyl(phenyl)methanamine**. However, the detailed requirements for a technical guide suitable for researchers and drug development professionals, focusing on aspects like folic acid synthesis and drug intermediates, strongly indicate that the compound of interest is N-(4-aminobenzoyl)-L-glutamic acid, which has the CAS number 4271-30-1. Given the context, this guide will focus comprehensively on N-(4-aminobenzoyl)-L-glutamic acid, as it aligns with the scientific application and depth of information requested. A summary of **Cyclobutyl(phenyl)methanamine** is provided at the end for clarity.

Part 1: N-(4-Aminobenzoyl)-L-glutamic Acid (CAS: 4271-30-1): A Comprehensive Technical Guide

This guide provides an in-depth exploration of N-(4-aminobenzoyl)-L-glutamic acid, a pivotal molecule in biochemical pathways essential for life. Its role as a precursor in the biosynthesis of folates and its connection to antifolate cancer therapies make it a subject of significant interest in drug development and nutritional science.

Physicochemical and Biochemical Properties

N-(4-aminobenzoyl)-L-glutamic acid, also known as p-aminobenzoyl-L-glutamic acid (PABG), is a dipeptide formed from the condensation of p-aminobenzoic acid (PABA) and L-glutamic acid. [1] Its properties are summarized below.

Property	Value	Reference(s)
IUPAC Name	(2S)-2-[(4-aminobenzoyl)amino]pentanedioic acid	[1]
Synonyms	N-(p-Aminobenzoyl)glutamic acid, p-Aminobenzoyl-L-glutamic acid, PABGA	[1]
CAS Number	4271-30-1	
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₅	[1]
Molecular Weight	266.25 g/mol	
Appearance	White to off-white or beige powder/solid	[1]
Melting Point	~175 °C (with decomposition)	[1]
Solubility	Soluble in DMSO and methanol. Soluble in aqueous base and sparingly soluble in aqueous acid.	[1]
Storage Temperature	-20°C	

Synthesis and Experimental Protocols

A robust and commonly employed method for the synthesis of N-(4-aminobenzoyl)-L-glutamic acid proceeds via a two-step process starting from p-nitrobenzoic acid.[1] This involves the acylation of L-glutamic acid followed by the reduction of the nitro group.

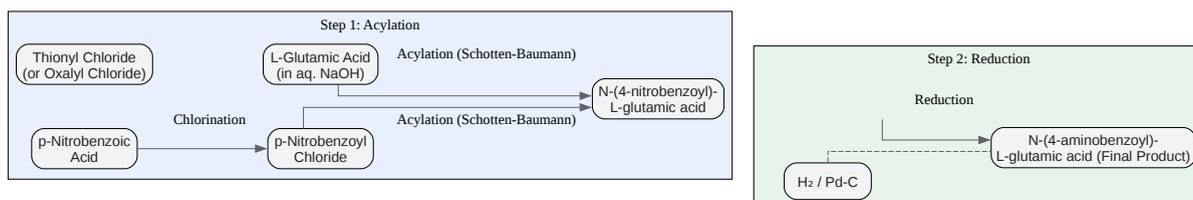
Step 1: Synthesis of N-(4-nitrobenzoyl)-L-glutamic acid

- Preparation of p-nitrobenzoyl chloride: In a fume hood, p-nitrobenzoic acid is reacted with a chlorinating agent such as thionyl chloride or oxalyl chloride. A catalytic amount of dimethylformamide (DMF) can be added. The reaction is typically performed in an inert solvent like dichloroethane at reflux temperature.[1]

- Acylation of L-glutamic acid: L-glutamic acid is dissolved in an aqueous solution of sodium hydroxide. The solution is cooled in an ice bath.
- The freshly prepared p-nitrobenzoyl chloride is then added portion-wise to the cooled L-glutamic acid solution while maintaining the pH between 8 and 9 by the concurrent addition of aqueous sodium hydroxide.
- After the addition is complete, the reaction mixture is stirred at room temperature until the reaction is complete (monitored by TLC).
- The mixture is then acidified with a mineral acid (e.g., HCl) to precipitate the N-(4-nitrobenzoyl)-L-glutamic acid.
- The precipitate is collected by filtration, washed with cold water, and dried.

Step 2: Reduction of N-(4-nitrobenzoyl)-L-glutamic acid to N-(4-aminobenzoyl)-L-glutamic acid

- The N-(4-nitrobenzoyl)-L-glutamic acid from Step 1 is suspended in a suitable solvent, such as ethanol or methanol.
- A catalyst, typically palladium on carbon (Pd/C), is added to the suspension.
- The mixture is subjected to hydrogenation, either by bubbling hydrogen gas through the mixture or by using a hydrogen-donating reagent like ammonium formate.
- The reaction is monitored by TLC for the disappearance of the starting material.
- Upon completion, the catalyst is removed by filtration through celite.
- The solvent is removed under reduced pressure to yield N-(4-aminobenzoyl)-L-glutamic acid. The product can be further purified by recrystallization.



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Caption: Synthetic pathway for N-(4-aminobenzoyl)-L-glutamic acid.

Biological Significance and Role in Drug Development

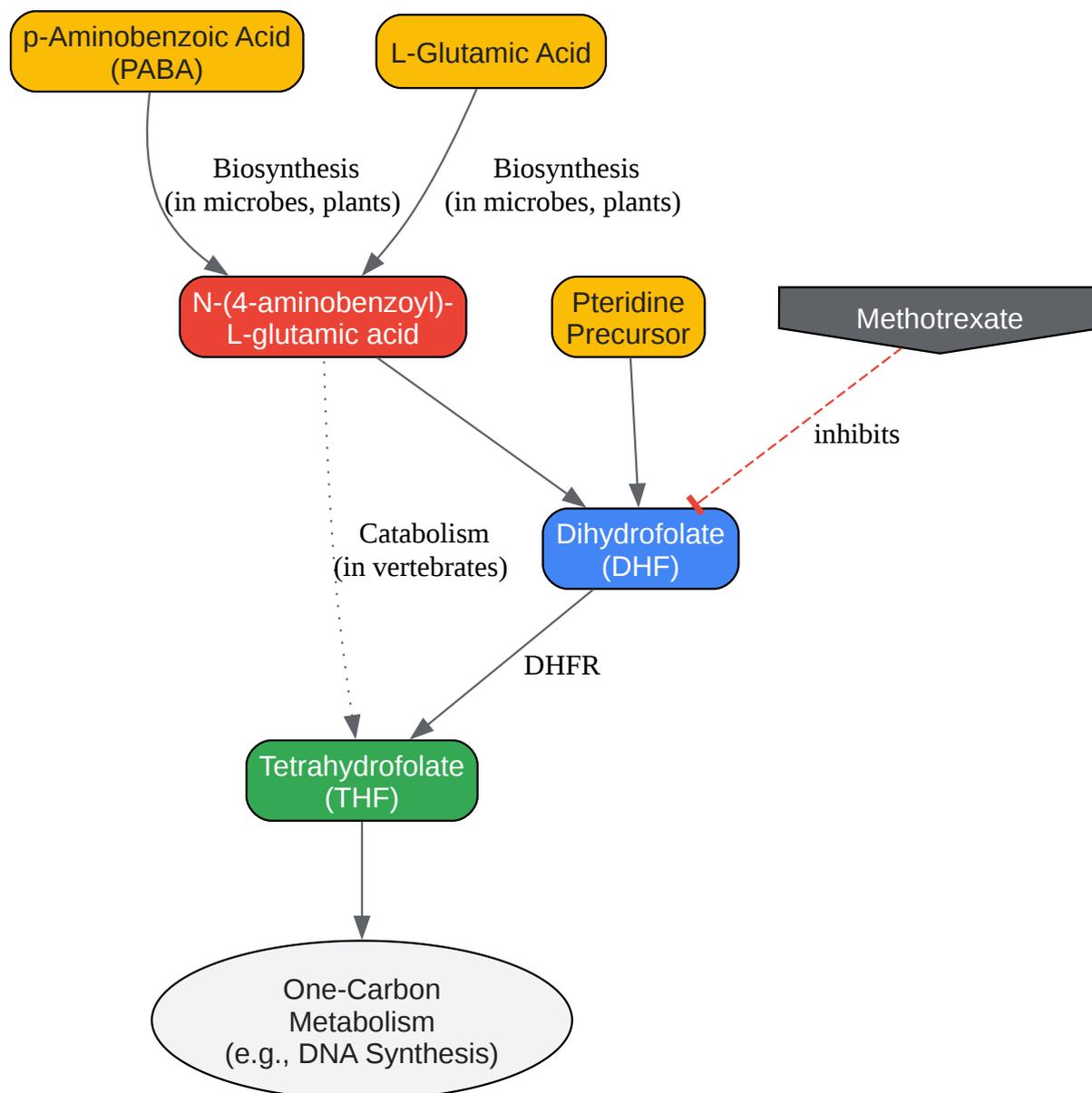
N-(4-aminobenzoyl)-L-glutamic acid is a molecule of central importance in one-carbon metabolism.[2]

In many microorganisms and plants, N-(4-aminobenzoyl)-L-glutamic acid is a key intermediate in the de novo synthesis of dihydrofolate.[2] Dihydrofolate is the precursor to tetrahydrofolate (THF), the active form of folate. THF coenzymes are essential for the synthesis of nucleotides (purines and thymidylate) and certain amino acids, making them indispensable for cell growth and division.[1]

In vertebrates, which cannot synthesize folates de novo and must obtain them from their diet, N-(4-aminobenzoyl)-L-glutamic acid is a known catabolite of folate metabolism.[1][3] The breakdown of folate coenzymes can release p-aminobenzoylglutamate (pABG).[1] Therefore, the levels of this compound in biological fluids can serve as an indicator of folate turnover and status in the body.[1]

Methotrexate is a powerful chemotherapeutic agent that functions as a folic acid antagonist. It inhibits the enzyme dihydrofolate reductase (DHFR), which is responsible for converting dihydrofolate to the active tetrahydrofolate. N-(4-aminobenzoyl)-L-glutamic acid is structurally

related to a portion of the methotrexate molecule and is a key intermediate in its synthesis.[1] Its study is relevant to understanding the mechanisms of antifolate drugs.



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Caption: Role of N-(4-aminobenzoyl)-L-glutamic acid in folate pathways.

Analytical Methodologies

High-performance liquid chromatography (HPLC) is a common method for the analysis and quantification of N-(4-aminobenzoyl)-L-glutamic acid.

- **Column:** A reverse-phase C18 column is typically used.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) with an organic modifier like acetonitrile or methanol.
- **Detection:** UV detection is effective due to the strong absorbance of the aminobenzoyl group.
- **Sample Preparation:** The sample is dissolved in a suitable solvent, such as the mobile phase, and filtered through a 0.22 or 0.45 μm filter before injection.[1]

Nuclear Magnetic Resonance (^1H NMR and ^{13}C NMR) spectroscopy is crucial for structural confirmation of the synthesized compound. A common solvent for NMR is deuterated dimethyl sulfoxide (DMSO-d_6).[1]

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for N-(4-aminobenzoyl)-L-glutamic acid is not readily available in the search results, general laboratory precautions for handling fine chemical powders should be observed.

- **Personal Protective Equipment (PPE):** Wear safety glasses, gloves, and a lab coat.
- **Handling:** Avoid inhalation of dust. Use in a well-ventilated area or a fume hood. Avoid contact with skin and eyes.
- **Storage:** Store in a cool, dry place, protected from light.[4] The recommended storage temperature is -20°C .

Part 2: Cyclobutyl(phenyl)methanamine (CAS: 5244-84-8)

As noted, the CAS number provided in the query, 5244-84-8, refers to **Cyclobutyl(phenyl)methanamine**. Below is a summary of its properties and known

information.

Physicochemical Properties

Property	Value	Reference(s)
IUPAC Name	Cyclobutyl(phenyl)methanamine	[5]
CAS Number	5244-84-8	[5]
Molecular Formula	C ₁₁ H ₁₅ N	[5]
Molecular Weight	161.24 g/mol	[5]

Applications

Cyclobutyl(phenyl)methanamine is primarily used as a building block or intermediate in chemical synthesis.[6] Its structure is of interest in medicinal chemistry, as cyclobutyl fragments are present in some therapeutic agents.

Safety and Handling

Hazard information from supplier data indicates that this compound should be handled with care.[5]

- Hazards: Harmful if swallowed, causes skin irritation, causes serious eye damage, and may cause respiratory irritation.[5]
- Precautions: Standard PPE, including gloves and eye protection, should be used. Work in a well-ventilated area.

References

- PubChem. (n.d.). **Cyclobutyl(phenyl)methanamine**. Retrieved from [[Link](#)]

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